troubleshooting guide for [new software] after using [discontinued software]

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Compound of Interest	
Compound Name:	*Discontinued*
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Technical Support Center: Migrating from LegacySpectra to SpectraPro

This guide provides troubleshooting assistance and answers to frequently asked questions for researchers, scientists, and drug development professionals transitioning from the **discontinued** software, LegacySpectra, to the new SpectraPro platform.

Frequently Asked Questions (FAQs)

Q1: Why was LegacySpectra **discontinued**?

LegacySpectra was built on an older architecture that limited its ability to incorporate newer data analysis algorithms and handle the increasing size and complexity of modern datasets. To provide a more robust, scalable, and feature-rich platform, the decision was made to develop SpectraPro as its successor.

Q2: Can I import my old LegacySpectra project files directly into SpectraPro?

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No, direct import of LegacySpectra project files (.lsp) is not supported due to the significant architectural differences between the two applications. However, you can export your raw data from LegacySpectra in universal formats like CSV or TXT, which can then be imported into SpectraPro.[1][2]

Q3: Does SpectraPro support the same analysis methods as LegacySpectra?

SpectraPro supports all the core analysis methods of LegacySpectra and introduces several new, advanced algorithms. Some methods may have different naming conventions or parameter settings. Refer to the table below for a comparison of key analysis parameters.

Troubleshooting Guides

Issue 1: Data Import Failures

A common challenge when migrating to new software is ensuring that data is imported correctly.[3] Errors during data import can arise from various issues, including incorrect file formats, mismatched delimiters, or encoding problems.[1][4][5]

Question: I'm trying to import my CSV data exported from LegacySpectra, but SpectraPro is giving me an error or displaying the data incorrectly. What should I do?

Answer:

Follow this step-by-step troubleshooting workflow to resolve common data import issues:

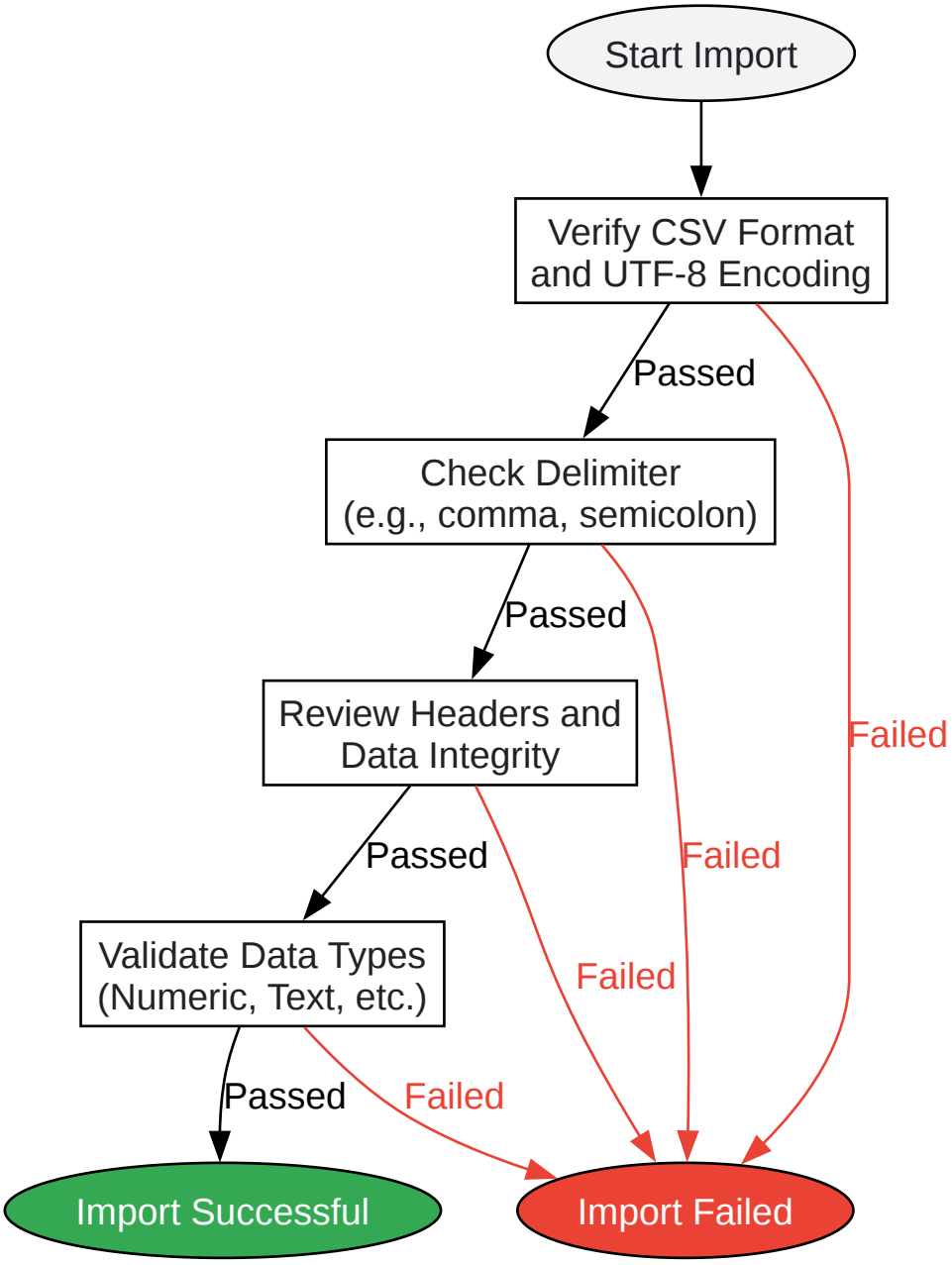
- Verify File Format and Encoding:
  - Ensure your data is saved as a comma-separated values (.csv) file.
  - SpectraPro requires UTF-8 encoding for all imported text-based files to prevent issues with special characters.[1][5] You can re-save your file with UTF-8 encoding using most spreadsheet programs or text editors.
- Check for Delimiter Mismatches:
  - LegacySpectra sometimes used semicolons as delimiters in its CSV exports, depending on system locale.

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- SpectraPro defaults to using commas as delimiters.[1] During the import process in SpectraPro, there is an option to specify the delimiter. Ensure this is set to the correct character (e.g., comma, semicolon, tab).

- Review Headers and Data Integrity:
  - Confirm that your CSV file has a header row with unique column names.[4][5]
  - Check for any missing or extra columns in your data file compared to what SpectraPro expects.[4]
  - Ensure there are no blank rows or special characters in the header or data rows that might interfere with parsing.
- Data Type Mismatches:
  - Verify that the data in each column matches the expected data type in SpectraPro (e.g., numeric, text, date).[1][4] Inconsistencies, such as text in a numeric column, can cause import failures.

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Data Import Troubleshooting Workflow

Issue 2: Mismatched Analysis Results

After successfully importing your data, you may find that the analysis results from SpectraPro differ from those you obtained with LegacySpectra. This is often due to differences in default algorithm parameters.

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Question: My analysis in SpectraPro is producing different results for the same dataset I analyzed in LegacySpectra. Why is this happening and how can I fix it?

Answer:

Discrepancies in results are typically due to updated algorithms or different default settings in SpectraPro.

- Parameter Mapping:
  - The core algorithms may have different parameter names or default values in SpectraPro. Use the table below to map key parameters from LegacySpectra to their SpectraPro equivalents.
- Algorithm Versions:
  - SpectraPro may use newer, more accurate versions of statistical algorithms. Review the SpectraPro documentation for details on the specific algorithms being used.
- Baseline Correction and Normalization:
  - Ensure that any pre-processing steps, such as baseline correction and normalization, are configured identically in both applications. Different methods can significantly impact the final results.

Data Presentation: Parameter Mapping for Key Experiments

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LegacySpectra Parameter	SpectraPro Parameter	Default (LegacySpectra)	Default (SpectraPro)	Recommended Action
Smoothing Factor	Savitzky-Golay Window	5	7	Adjust the window size in SpectraPro to match your previous analysis if needed.
Peak Detection Threshold	Prominence	0.1	0.05	Lowering the prominence in SpectraPro will detect smaller peaks.
Baseline Correction	Asymmetric Least Squares	Polynomial	Asymmetric LS	Use the "Legacy Polynomial" option in SpectraPro for backward compatibility.
Normalization Method	Vector Normalization	Area	Max Intensity	Select "Area Normalization" in SpectraPro to replicate LegacySpectra's results.

Experimental Protocols: Standard Operating Procedure for Cross-Software Validation

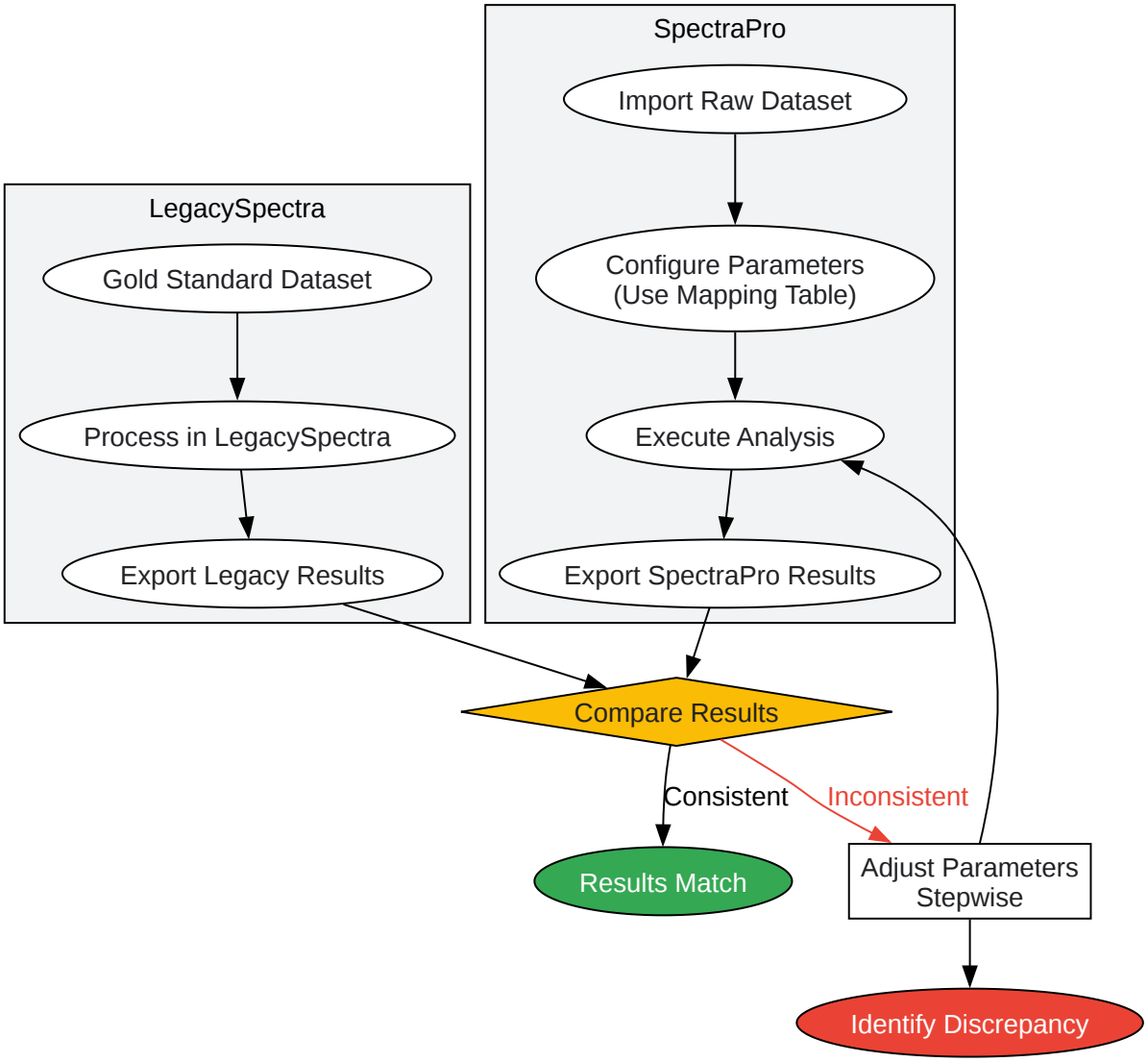
To ensure consistency when migrating your analysis workflows, follow this protocol:

- Select a Gold Standard Dataset: Choose a well-characterized dataset with known expected outcomes.

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- Process in LegacySpectra: Run the dataset through your established workflow in LegacySpectra and export the final results.
- Replicate in SpectraPro:
  - Import the same raw dataset into SpectraPro.
  - Configure the analysis parameters according to the mapping table above to match the LegacySpectra settings.
  - Execute the analysis.
- Compare Results: Quantitatively compare the outputs from both software. If discrepancies exist, perform a stepwise parameter adjustment in SpectraPro to identify the source of the variation.

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Cross-Software Validation Workflow

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